

Best practices for storing and handling VO-Ohpic trihydrate solutions

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

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Technical Support Center: VO-Ohpic Trihydrate

This guide provides best practices for storing and handling **VO-Ohpic trihydrate** solutions to ensure experimental success and safety. It includes frequently asked questions and troubleshooting advice for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

1. How should I store the solid (powder) form of **VO-Ohpic trihydrate**?

The solid form of **VO-Ohpic trihydrate** is stable for extended periods when stored correctly. For optimal stability, adhere to the following temperature guidelines:

Storage Temperature	Shelf Life
-20°C	Up to 3 years[1][2][3][4][5]
4°C	Up to 2 years[1][2]

2. What is the recommended solvent for preparing **VO-Ohpic trihydrate** stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions of **VO-Ohpic trihydrate**. [1][2][3][4][5][6][7] It is soluble in DMSO at concentrations of ≥ 50 mg/mL. [1][2] For optimal results, use fresh, anhydrous DMSO, as moisture can reduce the compound's solubility. [2][3]

3. How should I store my **VO-Ohpic trihydrate** stock solutions?

Proper storage of stock solutions is critical to prevent degradation and maintain activity. Aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.[2]

Storage Temperature	Shelf Life
-80°C	Up to 1 year[3][5]
-20°C	Up to 1 month[1][2][3][8]

4. Is **VO-Ohpic trihydrate** soluble in aqueous solutions?

No, **VO-Ohpic trihydrate** is poorly soluble in water (< 0.1 mg/mL).[1][2] For experiments in aqueous buffers like PBS, it can be dissolved at approximately 1 mg/mL.[9]

5. What are the recommended safety precautions when handling **VO-Ohpic trihydrate**?

VO-Ohpic trihydrate is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[8] When handling this compound, it is essential to:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[8]
- Work in a well-ventilated area to avoid inhaling dust or aerosols.[8]
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[8]
- Do not eat, drink, or smoke while handling the compound.[8]

Troubleshooting Guide

Problem: My **VO-Ohpic trihydrate** powder won't fully dissolve in DMSO.

- Solution 1: Use fresh DMSO. Hygroscopic (moisture-absorbing) DMSO can significantly decrease the solubility of **VO-Ohpic trihydrate**. [2][3] Always use newly opened, anhydrous DMSO.

- Solution 2: Gentle warming and sonication. To aid dissolution, you can warm the solution to 37°C for 10 minutes and/or use an ultrasonic bath.[6]
- Solution 3: Check your concentration. While solubility is high in DMSO, ensure you are not exceeding the maximum solubility of ≥ 50 mg/mL.[1][2]

Problem: My **VO-Ohpic trihydrate** solution has precipitated after storage.

- Solution 1: Re-dissolve the compound. Before use, bring the solution to room temperature and check for any precipitation. If crystals are visible, you may need to gently warm the solution and sonicate to redissolve the compound.[6]
- Solution 2: Avoid repeated freeze-thaw cycles. To prevent precipitation and degradation, it is highly recommended to aliquot your stock solution into single-use vials before freezing.[2]

Problem: I am observing inconsistent results in my cell-based assays.

- Solution 1: Prepare fresh working solutions. For in vitro and in vivo experiments, it is best to prepare fresh working solutions from your stock solution on the day of use.[2]
- Solution 2: Pre-incubate the inhibitor. For kinase assays, pre-incubating the enzyme with **VO-Ohpic trihydrate** for 10 minutes at room temperature before adding the substrate can ensure effective inhibition.[1][4][7]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

To prepare a 10 mM stock solution of **VO-Ohpic trihydrate** (Molecular Weight: 415.20 g/mol) [1]:

- Weigh out 1 mg of **VO-Ohpic trihydrate** powder.
- Add 0.2408 mL of fresh, anhydrous DMSO.[1][2]
- Vortex or sonicate until the solid is completely dissolved.
- Aliquot into single-use tubes and store at -20°C or -80°C.[2]

Preparation of a Working Solution for In Vivo Experiments

For in vivo studies, a multi-solvent system is often required to maintain solubility in an aqueous-based formulation. It is recommended to prepare this solution fresh on the day of the experiment.^[2]

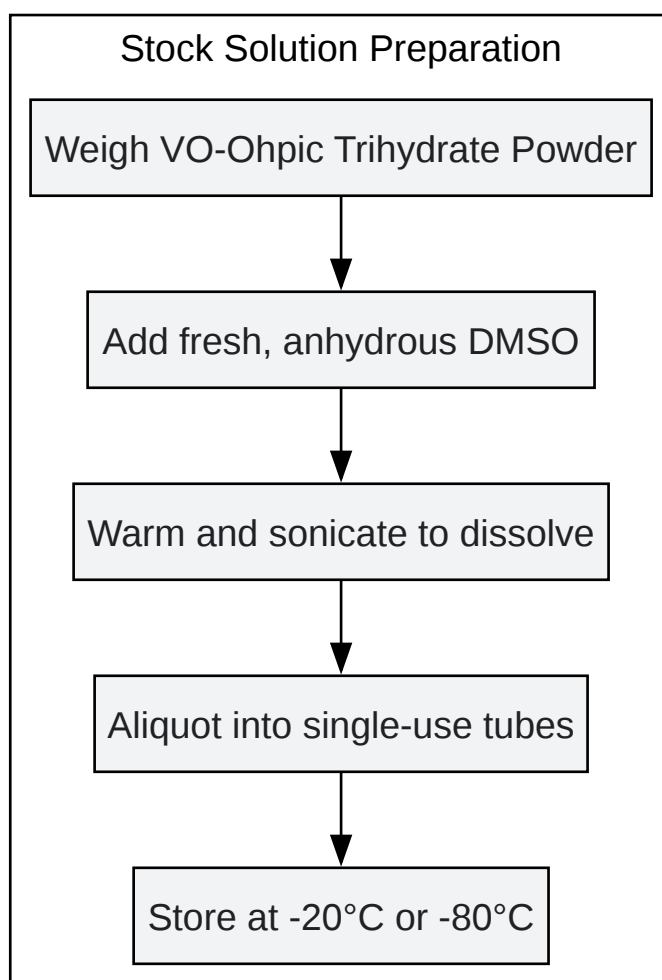
Protocol 1:

- Add each solvent sequentially: 10% DMSO, followed by 40% PEG300, 5% Tween-80, and finally 45% saline.^{[1][2]}
- This should result in a clear solution with a solubility of at least 2.5 mg/mL.^{[1][2]}

Protocol 2:

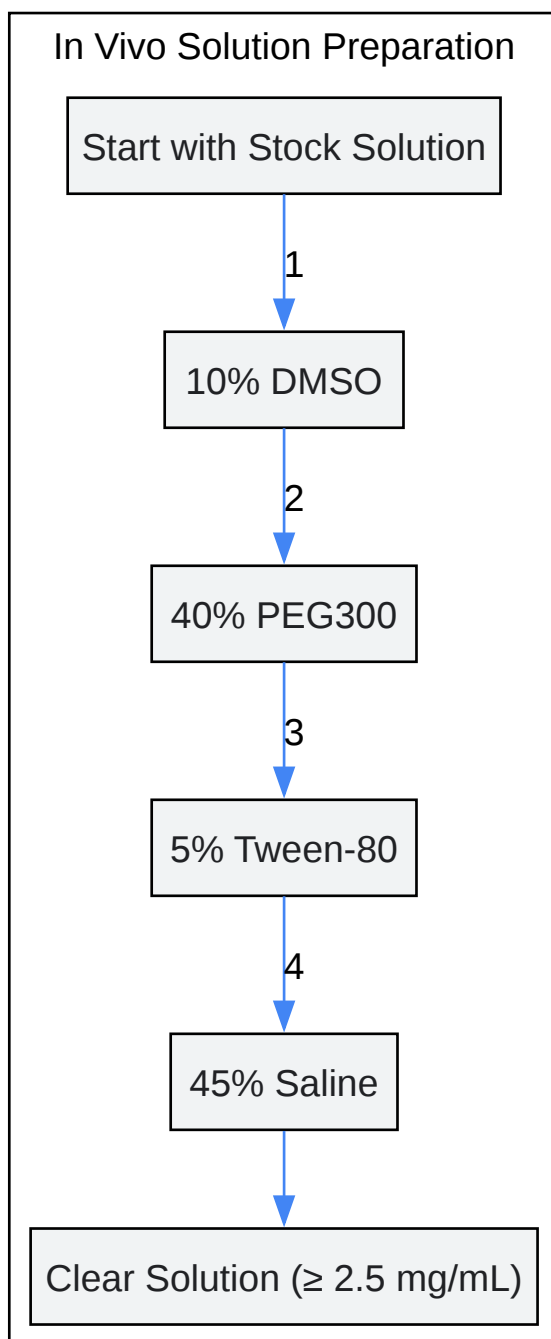
- Prepare a solution of 10% DMSO in a saline solution containing 20% SBE- β -CD.^{[1][2]}
- This method also yields a clear solution with a solubility of ≥ 2.5 mg/mL.^{[1][2]}

Visualized Workflows



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Caption: Workflow for preparing a **VO-Ohpic trihydrate** stock solution.



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Caption: Sequential solvent addition for in vivo formulation.

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